

(R)-MLT-985: In Vitro Assay Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (R)-MLT-985

Cat. No.: B6890452

[Get Quote](#)

For Research Use Only. Not for use in diagnostic procedures.

Abstract

(R)-MLT-985 is a potent and selective, orally active, allosteric inhibitor of the Mucosa-Associated Lymphoid Tissue Lymphoma Translocation Protein 1 (MALT1) protease.^{[1][2][3][4][5]} MALT1 is a key component of the CARD11-BCL10-MALT1 (CBM) signaling complex, which plays a crucial role in the activation of NF-κB signaling downstream of antigen receptors in lymphocytes. Dysregulation of the MALT1 signaling pathway is implicated in certain B-cell malignancies, such as Activated B-Cell like (ABC) subtype of Diffuse Large B-Cell Lymphoma (DLBCL). **(R)-MLT-985** exerts its inhibitory effects by binding to an allosteric site on the MALT1 protein, thereby suppressing its proteolytic activity. This document provides detailed protocols for various in vitro assays to characterize the activity of **(R)-MLT-985**.

Data Presentation

Assay Type	Description	Cell Line/System	(R)-MLT-985 IC50	Reference
Biochemical Assay	Measures direct inhibition of recombinant MALT1 protease activity.	Recombinant MALT1	3 nM	
Cellular Assay	Measures inhibition of MALT1-dependent IL-2 production.	Jurkat T-cells	20 nM	
Cellular Assay	Measures inhibition of MALT1-dependent IL-2 release.	Human PBMCs	0.5 μ M	
Cellular Assay	Measures inhibition of cell growth.	OCI-Ly3 (ABC-DLBCL)	Not specified	

Signaling Pathway

The CARD11-BCL10-MALT1 (CBM) complex is essential for NF- κ B activation in lymphocytes. Upon T-cell or B-cell receptor stimulation, CARD11 (or CARMA1) undergoes a conformational change, leading to the recruitment of BCL10 and MALT1. This proximity induces MALT1 dimerization and activation of its protease function. Activated MALT1 cleaves several substrates, including A20, BCL10, CYLD, and RelB, which ultimately leads to the activation of the I κ B kinase (IKK) complex and subsequent activation of the NF- κ B signaling pathway. **(R)-MLT-985** allosterically inhibits the protease activity of MALT1, thereby blocking these downstream events.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Inhibition of MALT1 protease activity is selectively toxic for activated B cell-like diffuse large B cell lymphoma cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 3. Specific covalent inhibition of MALT1 paracaspase suppresses B cell lymphoma growth - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Optimization of the Cytokine Secretion Assay for human IL-2 in single and combination assays - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- To cite this document: BenchChem. [(R)-MLT-985: In Vitro Assay Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6890452/docs#r-mlt-985-in-vitro-assay-application-notes-and-protocols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)